

Application Notes and Protocols for Tesaglitazar in Cell Culture Experiments

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Compound of Interest

Compound Name: Tesaglitazar

Cat. No.: B1683095

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Introduction

Tesaglitazar is a potent dual-specificity peroxisome proliferator-activated receptor (PPAR) agonist, targeting both PPAR α and PPAR γ subtypes.[1] It plays a significant role in the regulation of lipid and glucose metabolism, making it a valuable tool for in vitro studies related to metabolic diseases, such as type 2 diabetes and dyslipidemia.[2][3][4] These application notes provide detailed protocols for the preparation and use of **tesaglitazar** in cell culture experiments, ensuring reproducible and accurate results.

Physicochemical and Biological Properties

Tesaglitazar, also known as AZ 242, has the chemical formula C₂₀H₂₄O₇S and a molecular weight of approximately 408.47 g/mol. It acts as an agonist for both PPAR α and PPAR γ , with IC₅₀ values of 3.8 μ M for PPAR α and 0.35 μ M for PPAR γ , respectively. In cell-based assays, **tesaglitazar** has been shown to activate PPAR α and PPAR γ with EC₅₀ values of approximately 3.6 μ M and 0.2 μ M for the human receptors, respectively.

Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative data for **tesaglitazar** solution preparation.

Parameter	Value	Solvent(s)	Notes	Reference(s)
Molecular Weight	408.47 g/mol	-	Batch-specific molecular weights may vary.	
Max Solubility	100 mM (40.85 mg/mL)	DMSO	For maximum solubility, use freshly opened DMSO and consider warming and sonication.	
100 mM (40.85 mg/mL)	Ethanol	-		
Recommended Stock Solution Concentration	10 mM - 100 mM	DMSO	Aliquot to avoid repeated freeze-thaw cycles.	
Typical Working Concentrations in Cell Culture	0.5 μ M - 30 μ M	Cell Culture Medium	The final concentration of DMSO in the medium should be kept low (typically <0.1%).	
Storage of Stock Solution	-80°C for up to 6 months	DMSO	Store in sealed, airtight vials to prevent moisture absorption by DMSO.	
-20°C for up to 1 month	DMSO	-		

Experimental Protocols

Preparation of a 10 mM Tesaglitazar Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **tesaglitazar** in dimethyl sulfoxide (DMSO).

Materials:

- **Tesaglitazar** powder (purity ≥98%)
- Anhydrous/hygroscopic Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

- Pre-weighing Preparation: Allow the **tesaglitazar** powder vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing **Tesaglitazar**: Accurately weigh out 1 mg of **tesaglitazar** powder using a calibrated analytical balance.
- Calculating Solvent Volume: To prepare a 10 mM stock solution from 1 mg of **tesaglitazar** (MW: 408.47), the required volume of DMSO is calculated as follows:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 408.47 \text{ g/mol}) = 0.0002448 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 244.8 \mu\text{L}$
- Dissolution: Add 244.8 μL of anhydrous DMSO to the vial containing 1 mg of **tesaglitazar**.

- **Mixing:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can aid in dissolution. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes in sterile, amber microcentrifuge tubes or cryovials to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the 10 mM **tesaglitazar** stock solution to a final working concentration for treating cells in culture. The example below is for a final concentration of 10 µM.

Materials:

- 10 mM **Tesaglitazar** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Pipettes and sterile, filtered pipette tips

Procedure:

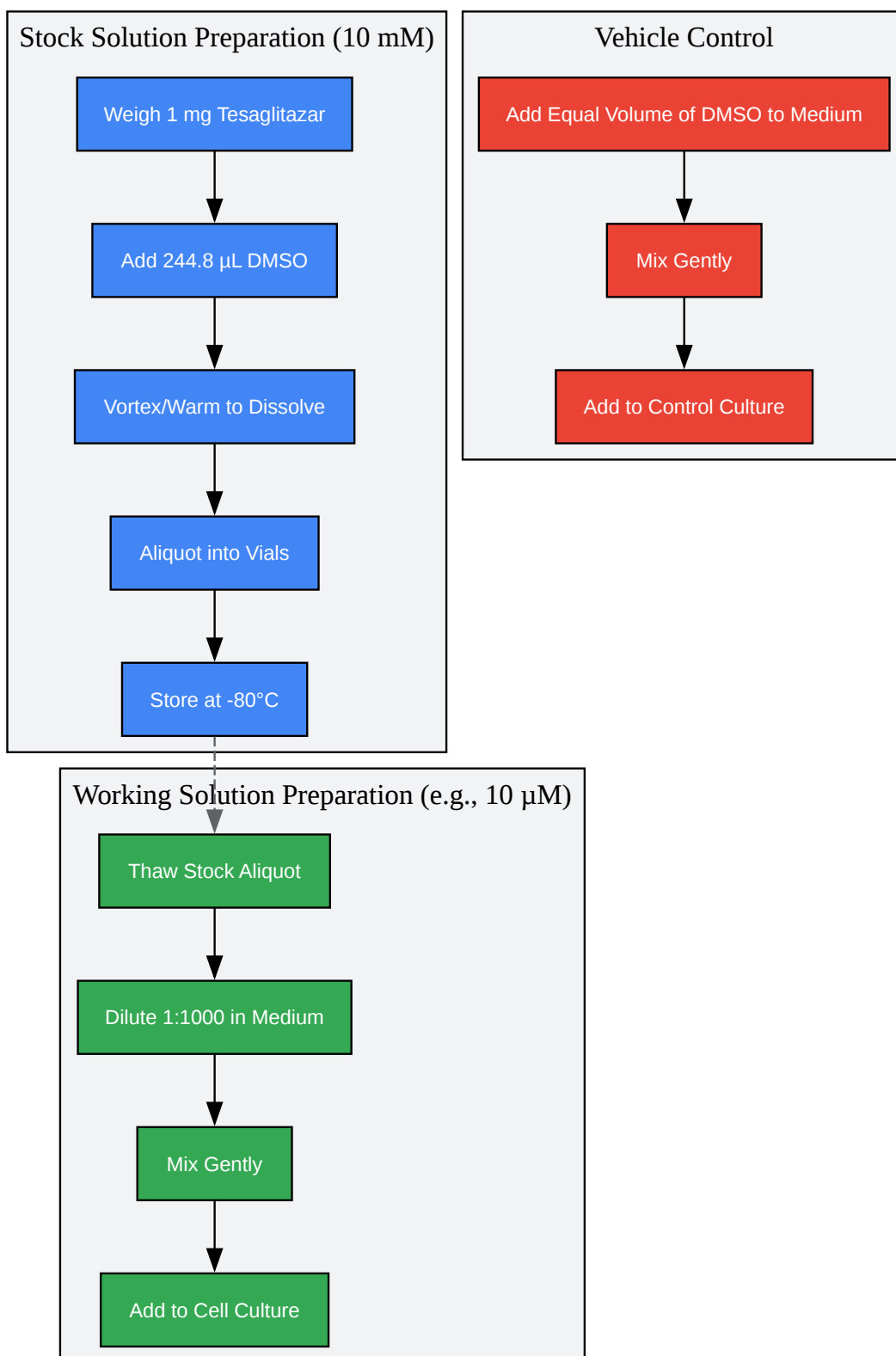
- **Thawing the Stock Solution:** Thaw one aliquot of the 10 mM **tesaglitazar** stock solution at room temperature.
- **Serial Dilution (Optional but Recommended):** To ensure accuracy, it is recommended to perform an intermediate dilution. For example, dilute the 10 mM stock 1:100 in sterile cell culture medium to create a 100 µM intermediate solution.
 - Add 5 µL of the 10 mM stock solution to 495 µL of cell culture medium. Mix well by gentle pipetting.
- **Final Dilution:** Add the appropriate volume of the stock or intermediate solution to the cell culture medium to achieve the desired final concentration. To obtain a final concentration of

10 μ M from a 10 mM stock solution (a 1:1000 dilution):

- For 1 mL of final medium: Add 1 μ L of the 10 mM stock solution.
- For 10 mL of final medium: Add 10 μ L of the 10 mM stock solution.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as used for the **tesaglitazar** treatment. This is crucial to account for any effects of the solvent on the cells. The final concentration of DMSO should ideally be below 0.1%.
- Treatment of Cells: Mix the medium containing **tesaglitazar** or the vehicle control gently and then apply to your cells.
- Incubation: Incubate the cells for the desired experimental duration.

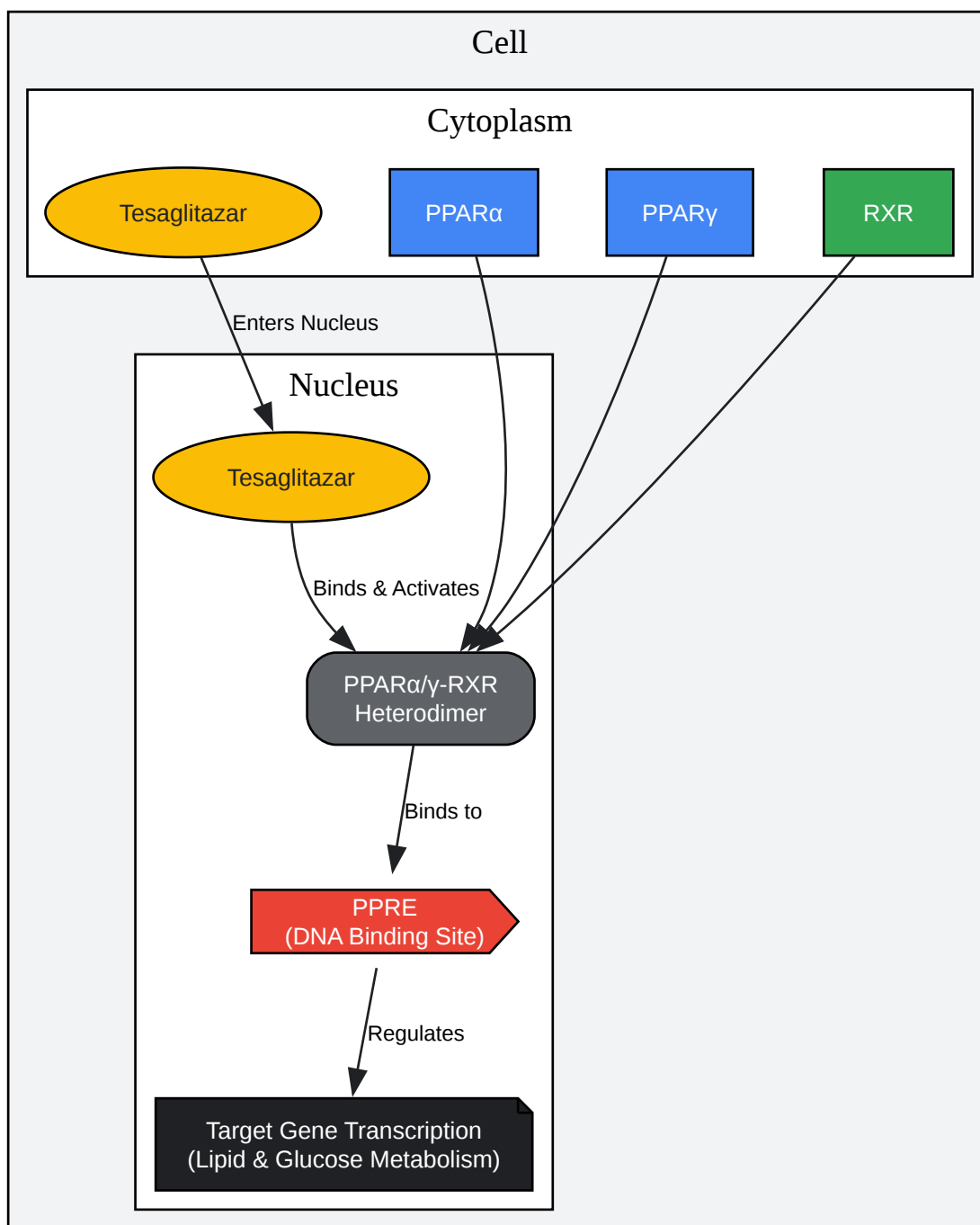
Visualization of Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for **tesaglitazar** solution preparation and its molecular signaling pathway.



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Caption: Experimental workflow for preparing **tesaglitazar** solutions.



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Caption: **Tesaglitazar** signaling pathway via PPARα/γ activation.

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